

3-(2-Methyl-1,3-thiazol-4-yl)aniline IUPAC name

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Compound of Interest

Compound Name: 3-(2-Methyl-1,3-thiazol-4-yl)aniline

Cat. No.: B1299058

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An in-depth guide to **3-(2-Methyl-1,3-thiazol-4-yl)aniline**, a compound of interest in medicinal chemistry, is provided below for researchers, scientists, and drug development professionals. This document covers its chemical identity, synthesis, and potential biological activities, supported by experimental data and protocols.

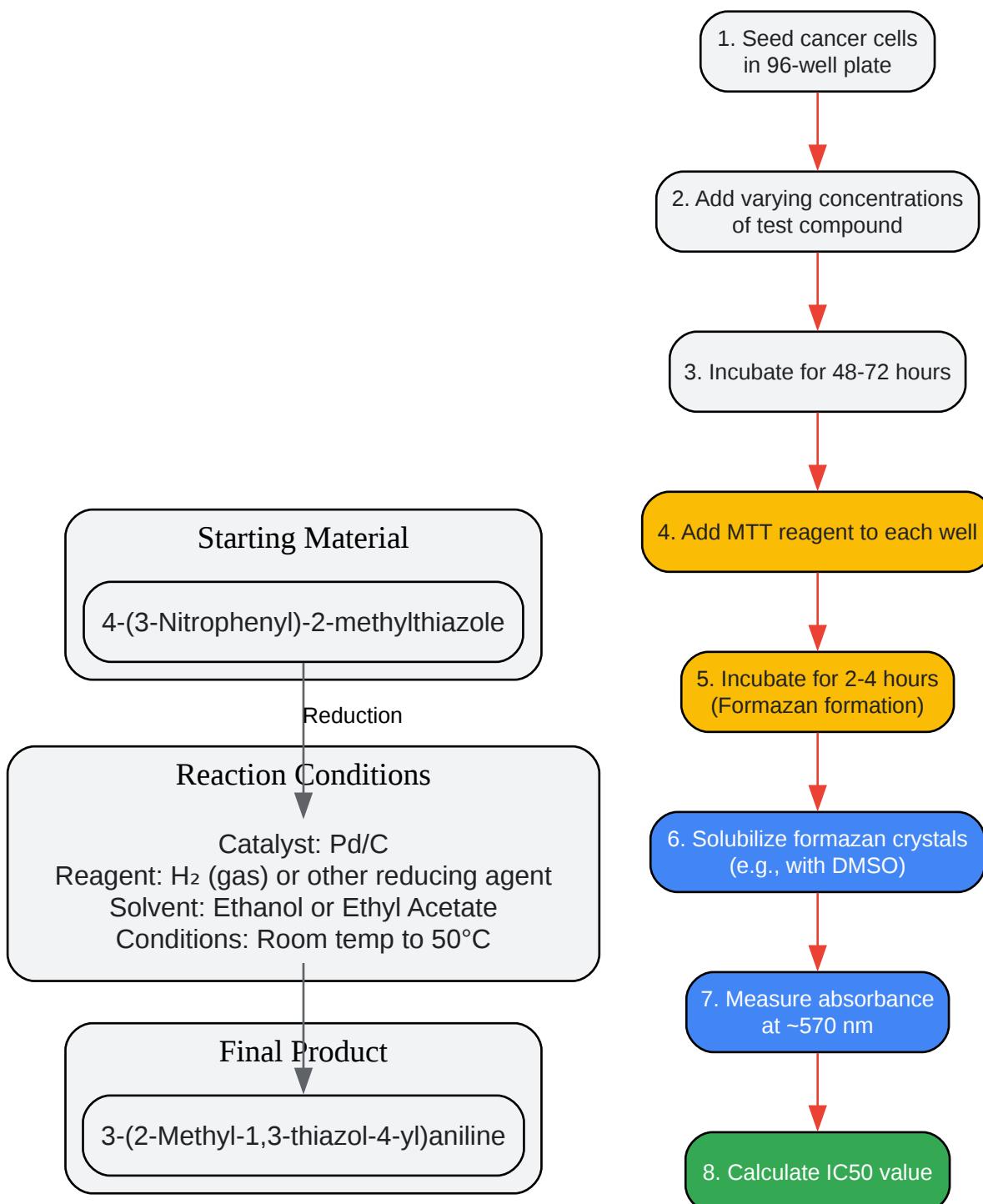
Chemical Identity and Properties

The IUPAC name for the compound is **3-(2-Methyl-1,3-thiazol-4-yl)aniline**. It belongs to the class of organic compounds known as anilines, which are characterized by an amino group attached to a benzene ring. The structure also features a thiazole ring, a five-membered heterocyclic ring containing both sulfur and nitrogen, which is a common scaffold in many biologically active molecules.

Property	Value
CAS Number	89250-34-0 [1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ S
Molecular Weight	190.26 g/mol [2]
Canonical SMILES	CC1=NC=C(S1)C2=CC=CC(=C2)N
InChI Key	SBPJNWLSTBFRTF-UHFFFAOYSA-N

Synthesis of 3-(2-Methyl-1,3-thiazol-4-yl)aniline

The synthesis of **3-(2-methyl-1,3-thiazol-4-yl)aniline** typically involves the reduction of the corresponding nitro compound, 4-(3-nitrophenyl)-2-methylthiazole. This transformation is a standard procedure in organic synthesis, often achieved through catalytic hydrogenation.



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References

- 1. 89250-34-0|3-(2-Methylthiazol-4-yl)aniline|BLD Pharm [bldpharm.com]
- 2. 4-(2-METHYL-1,3-THIAZOL-4-YL)ANILINE synthesis - chemicalbook [chemicalbook.com]
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